

Technical Guide: Solubility Profile of 2-Bromo-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline

Cat. No.: B1269708

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2-Bromo-5-methoxyaniline**, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Disclaimer: Extensive searches of publicly available scientific literature and chemical databases did not yield quantitative solubility data for **2-Bromo-5-methoxyaniline**. The information presented herein is based on qualitative descriptions. The experimental protocols provided are generalized methods applicable to the determination of solubility for organic compounds of this nature.

Core Data: Solubility of 2-Bromo-5-methoxyaniline

The solubility of **2-Bromo-5-methoxyaniline** has been qualitatively described in several sources. This information is summarized in the table below.

Solvent	Solubility Description	Citation
Water	Slightly soluble, Sparingly soluble	[1]
Ethanol	Readily soluble	[1]
Acetone	Readily soluble	[1]
Dimethylformamide (DMF)	Readily soluble	[1]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the qualitative and quantitative determination of the solubility of **2-Bromo-5-methoxyaniline**. These are standard laboratory procedures that can be adapted for this specific compound.

Qualitative Solubility Testing

This protocol provides a rapid assessment of solubility in various solvents.

Materials:

- **2-Bromo-5-methoxyaniline**
- Deionized Water
- Ethanol (95% or absolute)
- Acetone
- Dimethylformamide (DMF)
- 5% Hydrochloric Acid (HCl)
- 5% Sodium Hydroxide (NaOH)
- Test tubes
- Vortex mixer

- Spatula

Procedure:

- Add approximately 25 mg of **2-Bromo-5-methoxyaniline** to a series of clean, dry test tubes.
- To each test tube, add 1 mL of a different solvent (Water, Ethanol, Acetone, DMF, 5% HCl, 5% NaOH) in a dropwise manner while agitating the mixture.
- After the addition of the solvent, vortex the test tube for 30-60 seconds.
- Visually inspect the solution for the presence of undissolved solid.
- Record the compound as "soluble," "partially soluble," or "insoluble" in each solvent at room temperature.

Quantitative Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium solubility of a compound in a given solvent at a specific temperature.

Materials and Equipment:

- **2-Bromo-5-methoxyaniline**
- Selected solvent (e.g., Ethanol)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer

- Volumetric flasks and pipettes

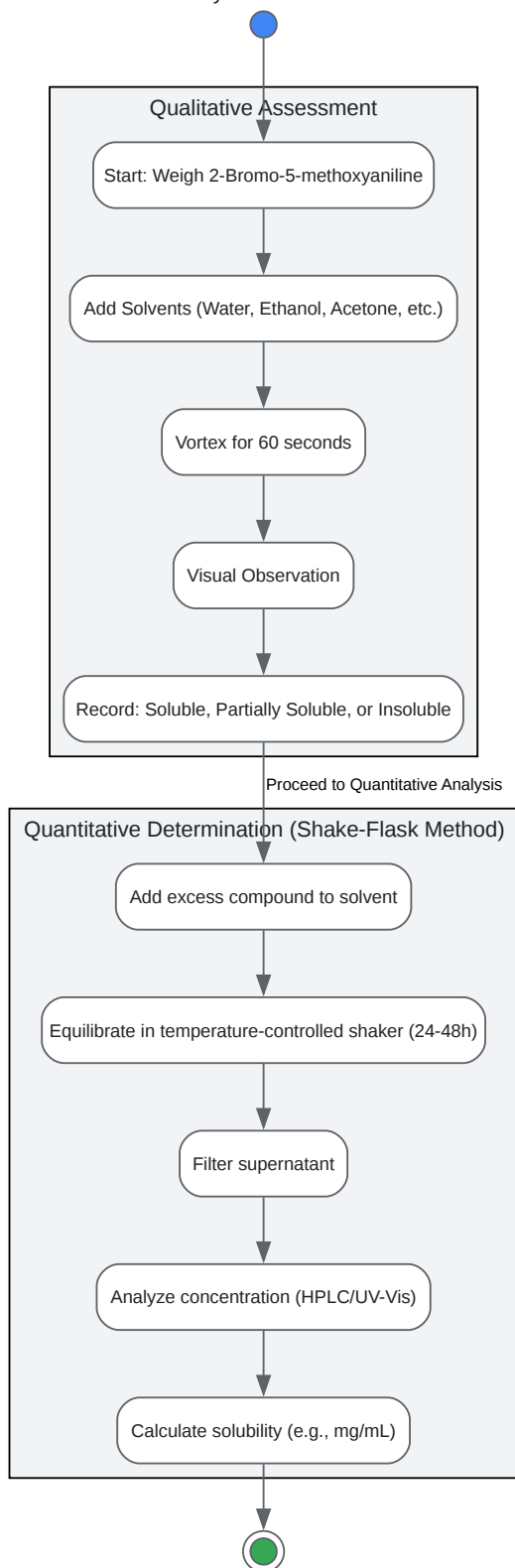
Procedure:

- Prepare a series of standard solutions of known concentrations of **2-Bromo-5-methoxyaniline** in the chosen solvent to create a calibration curve.
- Add an excess amount of **2-Bromo-5-methoxyaniline** to a sealed flask containing a known volume of the solvent. The excess solid should be clearly visible.
- Place the flask in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C).
- Shake the flask for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 µm syringe filter to remove any undissolved solid.
- Dilute the filtered solution with the solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted solution using HPLC or UV-Vis spectrophotometry to determine the concentration of **2-Bromo-5-methoxyaniline**.
- Calculate the solubility of the compound in the solvent at the specified temperature, typically expressed in mg/mL or mol/L.

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of an organic compound like **2-Bromo-5-methoxyaniline**.

Experimental Workflow for Solubility Determination of 2-Bromo-5-methoxyaniline

[Click to download full resolution via product page](#)Caption: Workflow for solubility testing of **2-Bromo-5-methoxyaniline**.

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References

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